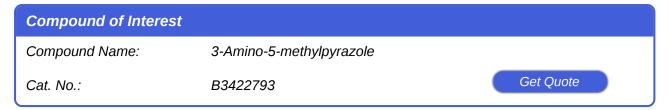


# A Technical Guide to 3-Amino-5-methylpyrazole: Physicochemical Properties and Synthesis

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This technical guide provides an in-depth overview of the core physicochemical properties of **3-Amino-5-methylpyrazole**, targeted at researchers, scientists, and professionals in drug development. This document summarizes key quantitative data, outlines experimental protocols for its synthesis, and presents a logical workflow for its preparation.

## **Physicochemical Data**

**3-Amino-5-methylpyrazole** is a heterocyclic organic compound with applications as a chemical intermediate, particularly in the synthesis of pharmaceuticals and as a precursor for magenta couplers in photographic materials.[1] Its physical properties have been reported with some variability across different sources, which is common depending on the purity and the experimental conditions under which the measurements were taken.

A summary of the reported melting and boiling points is provided in the table below for easy comparison.



| Property         | Value         | Conditions    | Source(s) |
|------------------|---------------|---------------|-----------|
| Melting Point    | 39-47 °C      | Not Specified | [2]       |
| 41 °C            | Not Specified | [3]           |           |
| 41.0°C to 43.0°C | Not Specified | [3]           | _         |
| 45-47 °C         | lit.          |               | _         |
| 186.0 °C         | Not Specified | [4]           | _         |
| Boiling Point    | 128 °C        | 2 mmHg        | [1][5][6] |
| 152-153 °C       | 6 Torr        | [4]           |           |
| 213 °C           | 14 mmHg       | [2]           |           |

Note: The significant variation in the reported melting point, particularly the value of 186.0 °C from one source, may indicate the presence of different polymorphic forms or impurities. The majority of sources report a melting point in the range of 39-47 °C.

## **Experimental Protocols**

While detailed experimental protocols for the determination of the melting and boiling points of **3-Amino-5-methylpyrazole** are not extensively described in the reviewed literature, standard laboratory methods are typically employed for such characterizations.

- Melting Point Determination: The melting point of a solid compound is typically determined using a melting point apparatus, where a small, powdered sample in a capillary tube is heated at a controlled rate. The temperature range over which the substance melts is recorded. Alternatively, Differential Scanning Calorimetry (DSC) can be used to obtain a more precise melting point and to study phase transitions.
- Boiling Point Determination: The boiling point of a liquid is determined by heating the liquid until its vapor pressure equals the surrounding atmospheric pressure. For small quantities or to avoid decomposition at atmospheric pressure, vacuum distillation is often employed. The temperature at which the liquid boils at a specific reduced pressure is recorded. A microboiling point method can also be used, which involves observing the temperature at which a continuous stream of bubbles emerges from a capillary tube inverted in the sample.



#### Synthesis of **3-Amino-5-methylpyrazole**:

A common method for the synthesis of **3-Amino-5-methylpyrazole** involves the reaction of cyanoacetone or its alkali metal salt with hydrazine or a hydrazine salt.[1] The following is a representative protocol based on a patented method.[1][5][6]

Reaction: The synthesis proceeds via the cyclization of a cyanoacetone derivative with a hydrazine derivative.

#### Materials:

- Sodium cyanoacetone
- · Hydrazinium monohydrochloride
- Toluene
- Ethanol

#### Procedure:

- A suspension of sodium cyanoacetone and hydrazinium monohydrochloride in toluene is heated to reflux.
- A water separator is used to remove the water formed during the reaction until the amount of separated water remains constant.
- The reaction mixture is then cooled.
- Ethanol is added to precipitate sodium chloride, which is a byproduct of the reaction.
- The precipitated sodium chloride is removed by filtration.
- The filtrate, containing the crude **3-Amino-5-methylpyrazole**, is concentrated.
- The final product is purified by vacuum distillation.[1][6]

## **Logical and Experimental Workflow**



The following diagram illustrates the key steps in the synthesis and purification of **3-Amino-5-methylpyrazole** as described in the experimental protocol.



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Caption: Synthesis and Purification of **3-Amino-5-methylpyrazole**.

## **Biological Signaling Pathways**

Extensive literature searches did not reveal any direct involvement of **3-Amino-5-methylpyrazole** in specific biological signaling pathways. Its primary role in the life sciences appears to be as a versatile building block for the synthesis of more complex molecules with potential biological activities.

It is important to note that the pyrazole scaffold is a known pharmacophore present in various drugs. For instance, fomepizole (4-methylpyrazole) is a competitive inhibitor of alcohol dehydrogenase (ADH) and is used as an antidote for methanol and ethylene glycol poisoning. [7][8][9][10] This inhibition prevents the metabolic conversion of these substances into their toxic metabolites.[8][9] While **3-Amino-5-methylpyrazole** shares the pyrazole core, its specific biological targets and mechanisms of action, if any, are not well-documented in publicly available research. Therefore, a signaling pathway diagram for **3-Amino-5-methylpyrazole** cannot be provided at this time. Research in this area may uncover direct biological roles for this compound in the future.

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